Certificate of Analysis for 3-Chloro-4-methylphenylisocyanide

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Compound of Interest	
Compound Name:	*3-Chloro-4-methylphenylisocyanide*
CAS No.:	*112675-35-1*
Cat. No.:	*B053003*

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Title: Benchmarking Isocyanide Integrity: A Comparative Analysis of **3-Chloro-4-methylphenylisocyanide**

Introduction: The Criticality of the "NC" Moiety

In the realm of multicomponent reactions (MCRs), specifically the Ugi and Passerini reactions, the quality of the isocyanide input is the single most deterministic factor for yield and impurity profiles.

This guide focuses on **3-Chloro-4-methylphenylisocyanide** (also known as 3-Chloro-4-methylphenylisonitrile). As a Senior Application Scientist, I must immediately address a common procurement error: Do not confuse this with the commercially ubiquitous Isocyanate (CAS 28479-22-3). The isocyanate (R-N=C=O) forms ureas; the isocyanide (R-N≡C) drives the alpha-addition chemistry required for peptidomimetic synthesis.

Because aryl isocyanides are often synthesized in situ or custom-ordered due to their instability and odor, a standardized Certificate of Analysis (CoA) is rarely provided by bulk vendors. This

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guide establishes the "Gold Standard" CoA you should demand—or generate yourself—before committing this reagent to a high-value library synthesis.

Part 1: The Gold Standard Certificate of Analysis

A research-grade CoA for **3-Chloro-4-methylphenylisocyanide** must go beyond simple purity. It must validate the absence of the formamide precursor (which terminates Ugi reactions) and the amine degradation product.

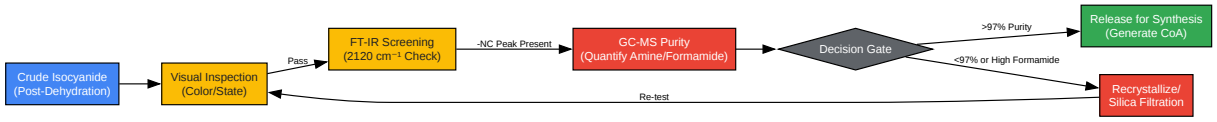
Target Specification Table

Parameter	Specification Limit	Method	Criticality
Appearance	Off-white to pale yellow solid	Visual	High: Dark brown/black indicates polymerization.
Purity (GC)	≥ 97.0%	GC-FID/MS	High: <95% drastically lowers Atom Economy.[1]
Identity (IR)	Characteristic peak @ 2115–2125 cm^{-1}	FT-IR	Critical: Distinguishes -NC from -NCO (~2270 cm^{-1}).
Formamide Content	≤ 1.0%	1H-NMR	Critical: Formamide competes as a non-reactive terminator.
Water Content	≤ 0.5%	Karl Fischer	Medium: Excess water hydrolyzes the isocyanide to formamide.
Odor	Characteristic (Foul/Pungent)	Organoleptic	Low: Absence of odor usually indicates decomposition to non-volatile polymers.

QC Workflow Diagram

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The following diagram illustrates the necessary workflow to validate the integrity of the isocyanide prior to use in MCRs.



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Figure 1: Quality Control Decision Tree for Aryl Isocyanides. Note the loop for repurification, essential for these unstable compounds.

Part 2: Comparative Performance Guide

This section objectively compares **3-Chloro-4-methylphenylisocyanide** against its analogs and its own degraded states.

Scenario A: Impact of Purity on Ugi-4CR Yield

Experiment: Standard Ugi reaction (Benzaldehyde + Aniline + Benzoic Acid + Isocyanide) in Methanol at 25°C for 24h.

Reagent Grade	Purity	Formamide Impurity	Isolated Yield	Observation
High Grade	98.5%	0.2%	88%	Clean precipitation; simple workup.
Standard Grade	94.0%	4.5%	62%	Sticky oil; required column chromatography.
Degraded	85.0%	>10%	35%	Significant side products; difficult isolation.

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Insight: The formamide impurity is not inert. In the Ugi reaction, it acts as a solvent-like diluent that disrupts the formation of the imine intermediate, and it can competitively bind to the acid component, stalling the protonation of the imine [1].

Scenario B: Structural Analog Comparison

Researchers often substitute isocyanides to tune lipophilicity or electronic properties.

Compound	Structure	Reactivity (Nucleophilicity)	Stability	Odor Profile
3-Cl-4-Me-Ph-NC	Disubstituted Aryl	Moderate: The 4-Me donates electrons (activating), but the 3-Cl withdraws (deactivating). Result is balanced.	High (Solid): The solid state significantly retards polymerization compared to liquids.	Moderate: Less volatile than simple phenyl isocyanide.
Phenyl Isocyanide	Unsubstituted	High: No steric/electronic hindrance.	Low (Liquid): Polymerizes rapidly at RT; turns blue/black.	Extreme: Vile, lingering toxicity. [2]
4-Chlorophenyl-NC	Monosubstituted	Low: Strong electron-withdrawing group reduces carbon nucleophilicity.	Moderate: Solid, but slower reaction kinetics.	High: Acrid.[3][4]

Selection Advice: Use **3-Chloro-4-methylphenylisocyanide** when you need a balance of reactivity and handling safety. The methyl group provides enough lipophilicity for cell-permeable drug targets, while the solid state allows for easier weighing on open benches (with ventilation).

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Part 3: Analytical Validation Protocols

To validate your CoA, use these self-validating protocols.

FT-IR Identity Protocol (The "NC" Fingerprint)

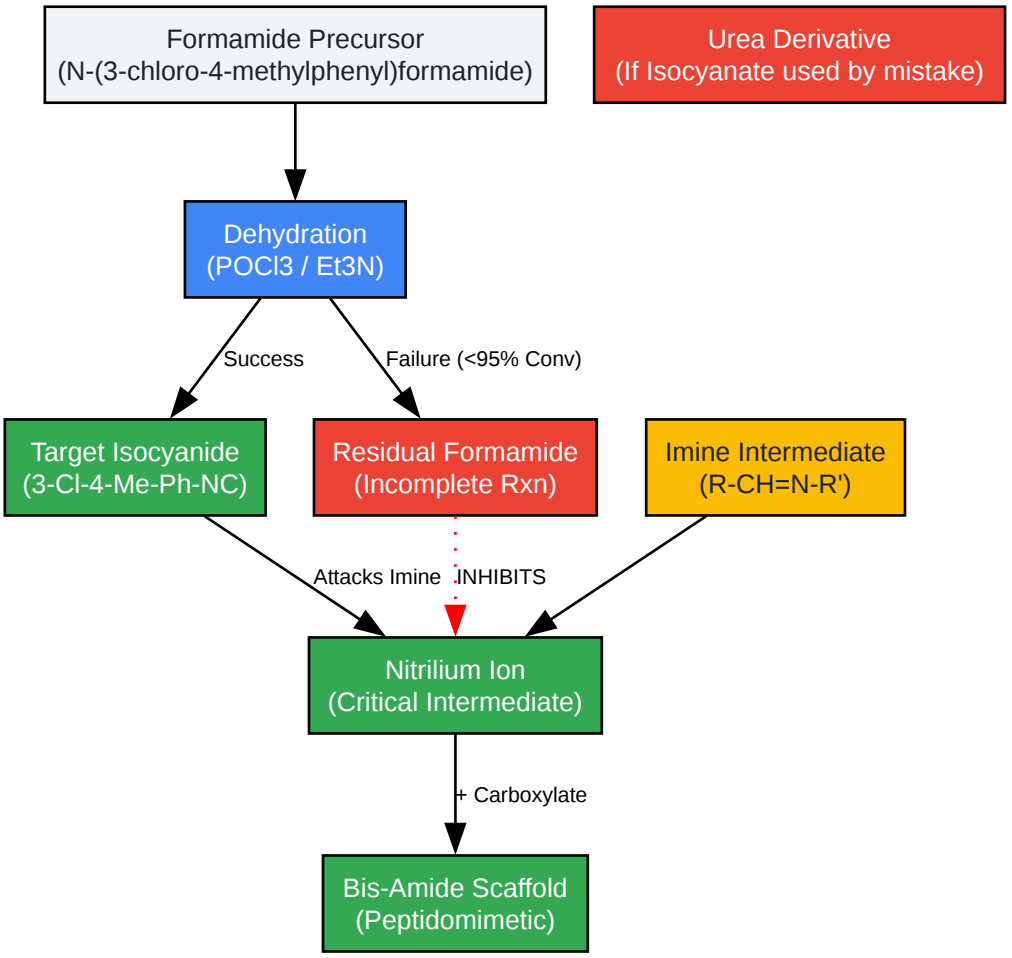
- Objective: Confirm the presence of the isocyanide functionality and absence of isocyanate.
- Method:
  - Prepare a KBr pellet or use ATR (Attenuated Total Reflectance).
  - Scan range: 4000–400 cm^{-1}.
  - Critical Check: Look for a sharp, strong band at 2115–2125 cm^{-1}.
  - Failure Mode: If the peak shifts to ~2270 cm^{-1}, you have oxidized the compound to the isocyanate. If the peak is broad/weak at 3300 cm^{-1}, you have hydrolysis to the formamide.

GC-MS Impurity Profiling

- Objective: Quantify the "Formamide Dehydration Failure."
- Column: HP-5 or DB-5 equivalent (Non-polar).
- Method:
  - Inlet: 200°C (Do not overheat; isocyanides can thermally rearrange to nitriles at >250°C).
  - Ramp: 50°C (2 min) → 20°C/min → 250°C.
- Interpretation:
  - RT 1 (Early): Aniline (Hydrolysis product).
  - RT 2 (Target): **3-Chloro-4-methylphenylisocyanide**.[1][3][4][5]
  - RT 3 (Late): N-(3-chloro-4-methylphenyl)formamide (The incomplete starting material).

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Reaction Pathway & Failure Modes



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Figure 2: Synthesis and Reactivity Pathway. Note the inhibitory effect of residual formamide on the critical Nitrilium formation.

Part 4: Handling & Safety (The "Odor" Factor)

Odor Mitigation Strategy: Isocyanide odor is not just a nuisance; it is a sign of exposure. The "3-Chloro-4-methyl" substitution renders this compound a solid, which significantly reduces vapor pressure compared to liquid isocyanides.

- Protocol: All weighing must occur in a fume hood.
- Quenching: Glassware must be rinsed with acidic methanol (HCl/MeOH) immediately after use. The acid catalyzes the hydrolysis back to the amine/formamide, killing the odor instantly

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[2]. Do not use bleach (oxidizes to isocyanate/nitro compounds).

References

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- PubChem. (2024). 3-Chloro-4-methylphenyl isocyanate (CAS 28479-22-3) Data Sheet. National Library of Medicine. (Note: Cited here to explicitly contrast the Isocyanate vs. Isocyanide structures).

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Sources

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